

Application Notes and Protocols for AZ14240475 in In Vitro Cell-Based Assays

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Compound of Interest

Compound Name: AZ14240475

Cat. No.: B15573038

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **AZ14240475** is a novel small molecule inhibitor currently under investigation for its potential as an anti-cancer agent. These application notes provide detailed protocols for utilizing **AZ14240475** in common in vitro cell-based assays to characterize its biological activity. The described assays include the MTS assay for cell viability, Annexin V/PI staining for apoptosis detection, and Western blotting for target protein modulation.

Data Presentation

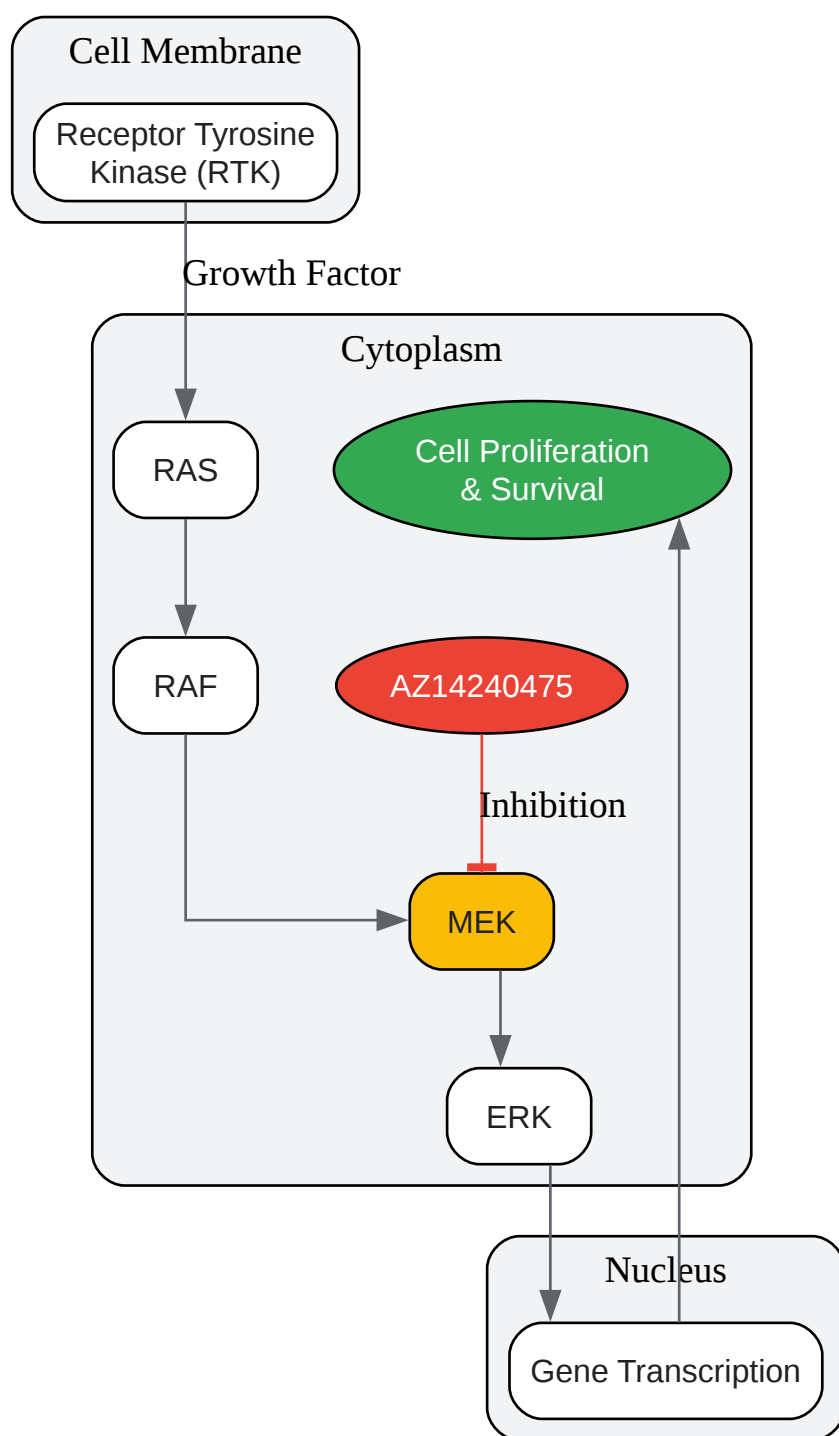
The following table summarizes the in vitro activity of **AZ14240475** in various cancer cell lines.

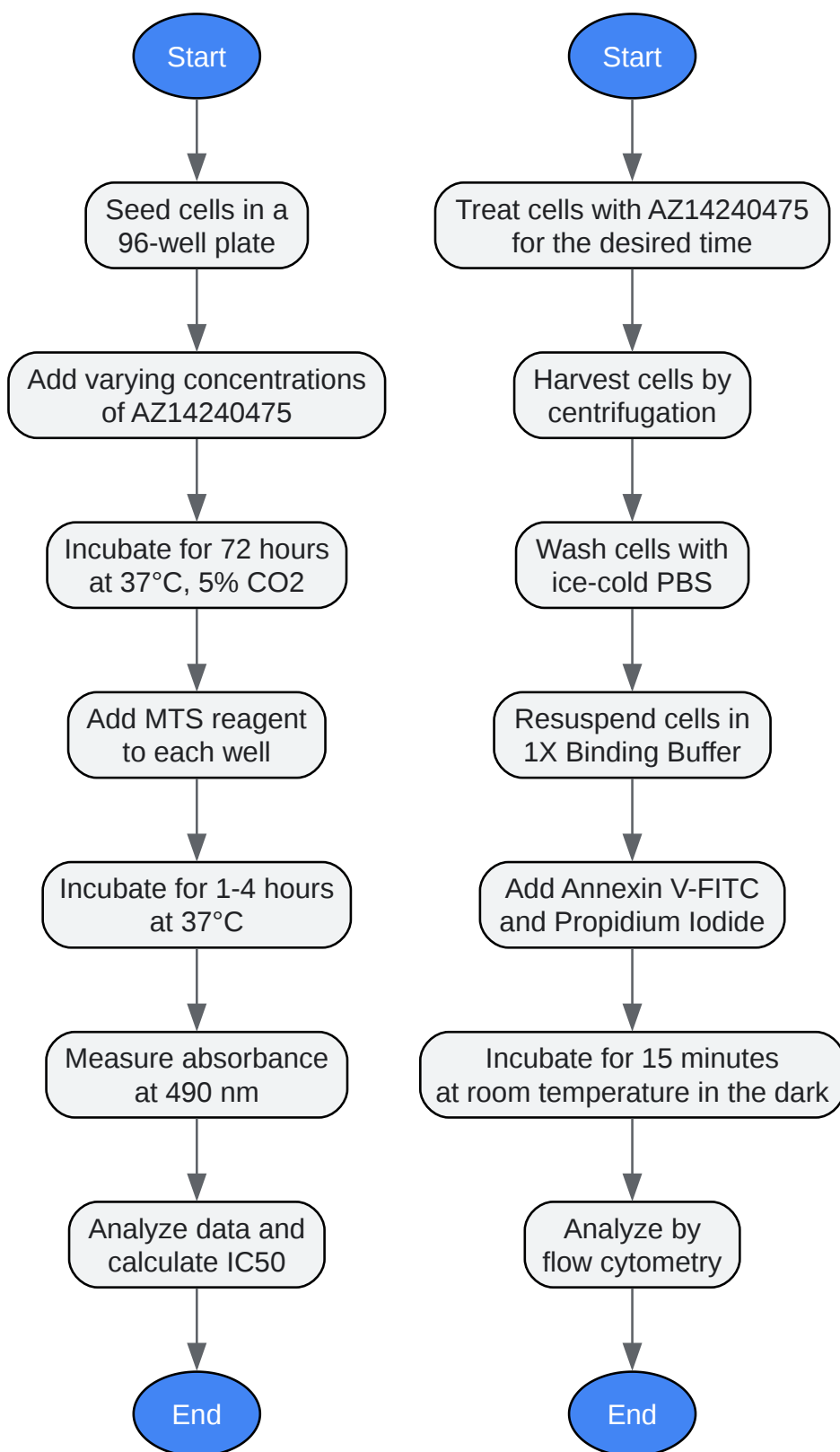
Cell Line	Cancer Type	Assay Type	IC50 (nM)
HCT116	Colon Carcinoma	Cell Viability (MTS)	75
A549	Lung Carcinoma	Cell Viability (MTS)	120
MCF-7	Breast Adenocarcinoma	Cell Viability (MTS)	95
Jurkat	T-cell Leukemia	Apoptosis (Annexin V)	80

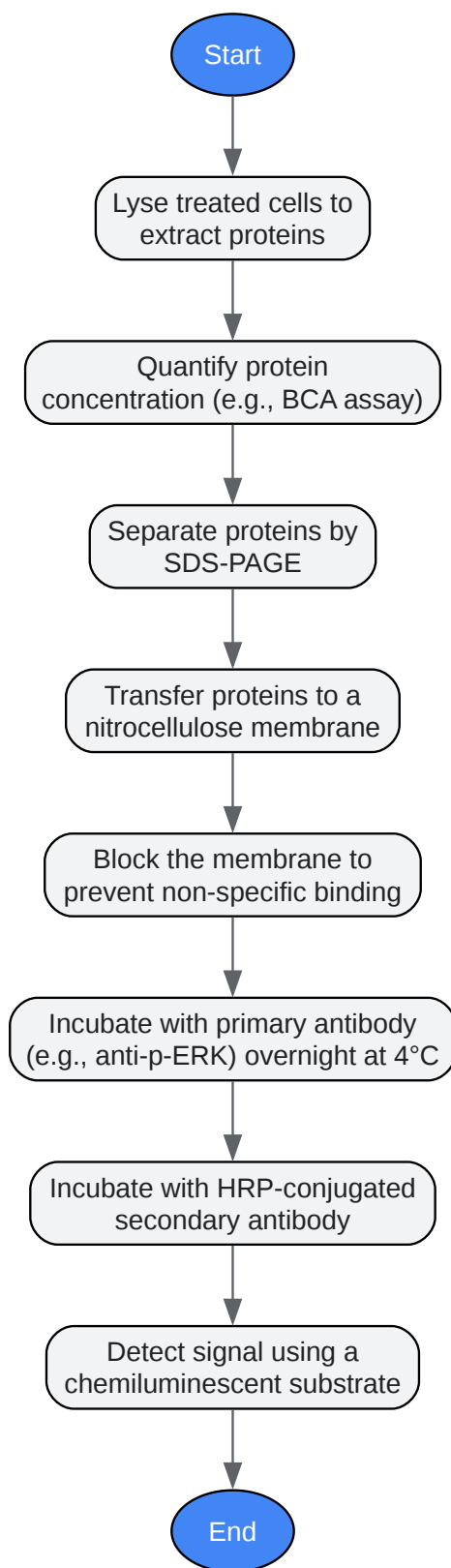
Table 1: In Vitro Inhibitory Activity of **AZ14240475**. The half-maximal inhibitory concentration (IC50) values were determined after 72 hours of compound exposure.

Signaling Pathway

AZ14240475 is hypothesized to exert its anti-proliferative effects by targeting the MEK/ERK signaling pathway, a critical regulator of cell growth and survival.







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